

# Personal protective equipment for handling **Mpo-IN-3**

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## *Compound of Interest*

Compound Name: **Mpo-IN-3**  
Cat. No.: **B12418451**

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## Essential Safety and Handling Guide for Mpo-IN-3

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Mpo-IN-3** (CAS No. 1435469-45-6), a potent myeloperoxidase (MPO) inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and minimize risk to personnel.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Mpo-IN-3**. The information is summarized from the official Safety Data Sheet (SDS).

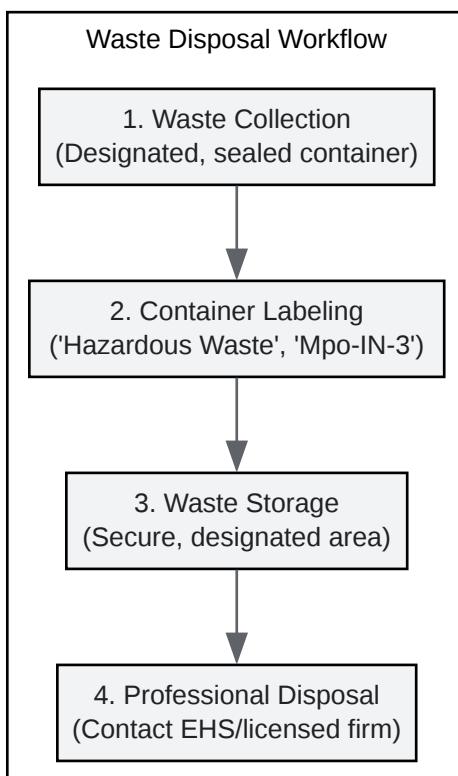
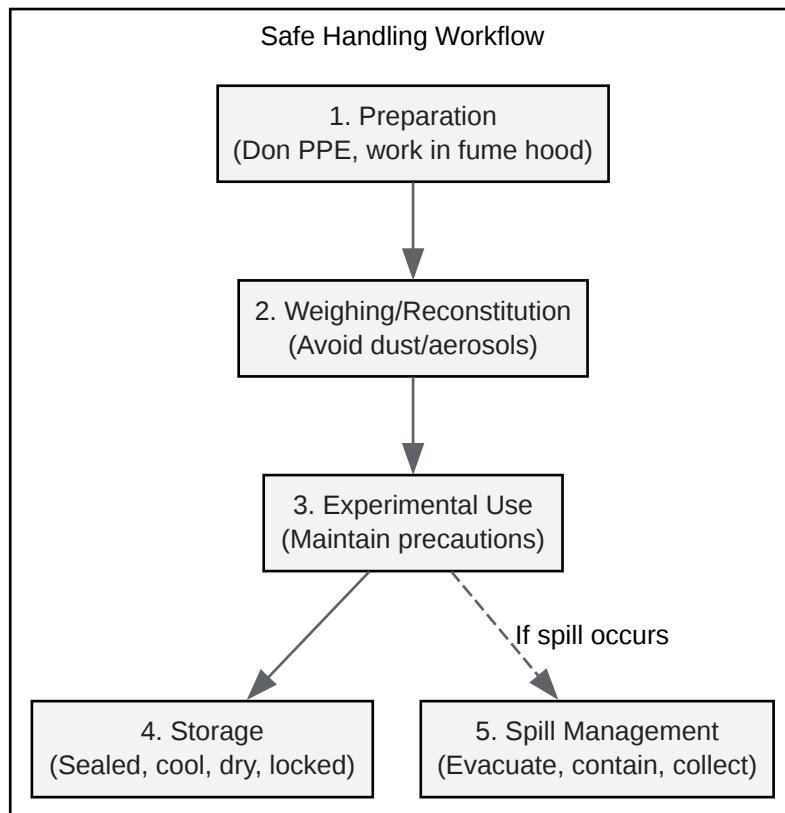
Protective Equipment	Specifications and Requirements
Eye and Face Protection	Wear chemical safety goggles and a face shield. Ensure eye-wash stations are readily accessible.
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use.
Skin and Body Protection	A lab coat or other protective clothing is required. Ensure all skin is covered.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in an area with poor ventilation or if dust/aerosols may be generated.

## Operational Plan: Safe Handling Workflow

Proper handling of **Mpo-IN-3** is crucial to prevent exposure. The following step-by-step workflow must be followed.

- Preparation: Before handling, ensure you are in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)[\[2\]](#) Have all necessary PPE donned and all required equipment and reagents within reach.
- Weighing and Reconstitution: If working with the solid form, handle it in a way that avoids dust and aerosol formation.[\[1\]](#)[\[2\]](#) When reconstituting, add the solvent slowly to the solid to prevent splashing.
- Use in Experiments: When using **Mpo-IN-3** in experiments, maintain all safety precautions. Avoid direct contact with the substance and any contaminated surfaces.
- Storage: Store **Mpo-IN-3** in a tightly sealed container in a cool, dry, and well-ventilated area. [\[1\]](#) It should be stored locked up.[\[1\]](#)
- Spill Management: In case of a spill, evacuate the area and prevent entry. Use appropriate absorbent material to contain the spill. Collect the spilled material and any contaminated

absorbent into a sealed container for disposal.



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## References

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